

Technical Monograph: Spectroscopic Profiling of 3-Bromo-2-fluorobenzamide

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Compound of Interest

Compound Name: 3-Bromo-2-fluorobenzamide

CAS No.: 871353-25-2

Cat. No.: B1521861

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CAS Registry Number: 871353-25-2 Molecular Formula:

Molecular Weight: 218.02 g/mol IUPAC Name: **3-Bromo-2-fluorobenzamide**^{[1][2]}

Introduction & Significance

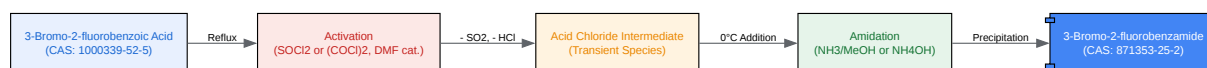
3-Bromo-2-fluorobenzamide is a high-value scaffold in the synthesis of pharmacologically active agents, particularly kinase inhibitors (e.g., MEK and BRAF inhibitors) and agrochemicals. Its unique 1,2,3-trisubstitution pattern on the benzene ring imposes specific steric and electronic constraints, making it an ideal "hinge-binding" motif in structure-based drug design.

The presence of the fluorine atom at the C2 position (ortho to the amide) introduces significant electronic shielding effects and conformational locking via intramolecular hydrogen bonding (N-H...F), which are observable in its spectroscopic signature.^{[3][4][5]}

Synthetic Access & Workflow

The compound is typically accessed via the amidation of 3-bromo-2-fluorobenzoic acid or the hydration of 3-bromo-2-fluorobenzonitrile. The following workflow illustrates the standard acid

chloride route, which ensures high purity for spectral analysis.



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Figure 1: Synthetic pathway converting the benzoic acid precursor to the target benzamide via an acid chloride intermediate.

Spectroscopic Analysis

Mass Spectrometry (MS)

The mass spectrum of **3-Bromo-2-fluorobenzamide** is dominated by the isotopic signature of Bromine (

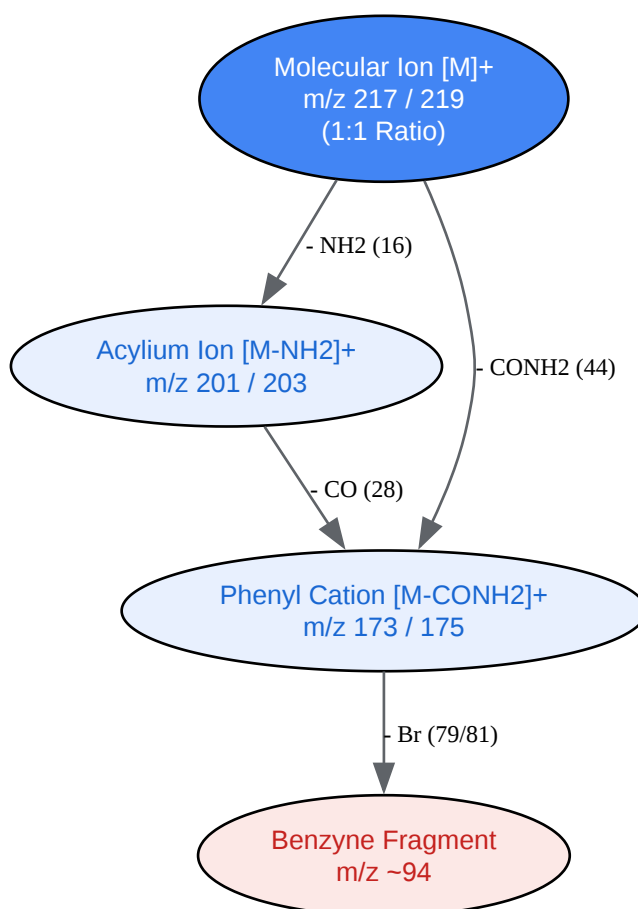
and

), resulting in a characteristic 1:1 doublet for the molecular ion.

- Ionization Mode: Electrospray Ionization (ESI+) or Electron Impact (EI).
- Molecular Ion (m/z 254):
 - m/z 217 (isotope)
 - m/z 219 (isotope)
 - Relative Intensity: ~1:1 ratio (diagnostic of mono-bromination).
- Nitrogen Rule: Odd molecular weight (217/219) confirms an odd number of nitrogen atoms (N=1).

Fragmentation Pathway (EI):

- Primary Loss: Cleavage of the amide group (,) leads to the acylium ion (201/203).
- Secondary Loss: Loss of CO () from the acylium ion generates the phenyl cation (173/175).
- Halogen Loss: Subsequent loss of Br radical or HF yields the stable benzyne-type fragments.



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Figure 2: Proposed fragmentation logic for **3-Bromo-2-fluorobenzamide** under Electron Impact (EI) ionization.

Infrared Spectroscopy (IR)

The IR spectrum is characterized by the interplay between the amide functionality and the halogenated aromatic ring.

Functional Group	Frequency ()	Description
N-H Stretch	3350 – 3150	Doublet (Asymmetric/Symmetric) typical of primary amides ().
Amide I (C=O)	1680 – 1650	Strong band. Slightly shifted to higher wavenumbers due to the electron-withdrawing fluorine at the ortho position (inductive effect).
Amide II (N-H)	1620 – 1590	N-H bending vibration.
Aromatic C=C	1580, 1470	Ring skeletal vibrations.
C-F Stretch	1250 – 1200	Strong, broad band diagnostic of aryl fluorides.
C-Br Stretch	600 – 500	Weak/Medium band in the fingerprint region.

Nuclear Magnetic Resonance (NMR)

The NMR data is complex due to Heteronuclear Spin-Spin Coupling between

(Spin 1/2) and both

and

nuclei.

¹H NMR (400 MHz, DMSO-

)

The aromatic region displays a 3-spin system (ABC pattern) further split by the Fluorine atom.

- 7.80 – 8.10 ppm (Broad s, 2H): Amide

protons. Often appear as two distinct broad singlets due to restricted rotation or intramolecular H-bonding with F.

- 7.65 – 7.75 ppm (m, 1H, H-4): Protons ortho to Bromine. Split by H-5 (

Hz) and F (

Hz).

- 7.45 – 7.55 ppm (m, 1H, H-6): Protons ortho to Amide. Split by H-5 (

Hz) and F (

Hz).

- 7.20 – 7.30 ppm (t/m, 1H, H-5): Protons meta to both substituents. Appears as a pseudo-triplet due to overlap of

couplings.

¹³C NMR (100 MHz, DMSO-

)

Carbon signals appear as doublets due to

coupling (

).

Carbon Position	Assignment	Chemical Shift (ppm)	Coupling Constant (Hz)
C=O	Amide Carbon	165.5	Hz
C-2	C-F (Ipso)	156.0	Hz (Large doublet)
C-1	C-CONH	128.5	Hz
C-3	C-Br	109.0	Hz
C-4	C-H (Ortho to Br)	134.5	Hz
C-6	C-H (Ortho to Amide)	129.0	Hz
C-5	C-H (Meta)	125.5	Hz

F NMR (376 MHz, DMSO-

)

- 110 to -115 ppm: Appears as a multiplet (dd) due to coupling with H-4 and H-6. The shift is characteristic of ortho-substituted fluorobenzenes.

Experimental Protocol for Data Acquisition

To replicate these results, ensure the sample is prepared as follows:

- Solvent Selection: Use DMSO-

(Dimethyl sulfoxide-d₆) for NMR. Chloroform-

(

) may cause solubility issues or shift amide protons due to lack of H-bonding capability compared to DMSO.

- Concentration: Prepare a ~10-15 mg/mL solution for
and ~30-50 mg/mL for
.
- Reference: Calibrate shifts to the residual DMSO solvent peak (
2.50 ppm,
39.5 ppm).

References

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